

Causes of false-positive results in Urea-13C breath test

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Compound of Interest

Compound Name: Urea-13C

Cat. No.: B131492

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Technical Support Center: Urea-13C Breath Test

This technical support center provides troubleshooting guides and frequently asked questions (FAQs) to help researchers, scientists, and drug development professionals address potential issues with the **Urea-13C** breath test, focusing on the causes of false-positive results.

Frequently Asked Questions (FAQs)

Q1: What is the principle of the **Urea-13C** breath test?

The **Urea-13C** breath test is a non-invasive diagnostic tool used to detect the presence of *Helicobacter pylori* (*H. pylori*) infection. The test relies on the ability of the *H. pylori* enzyme, urease, to hydrolyze orally administered 13C-labeled urea into ammonia and 13CO₂. The 13CO₂ is then absorbed into the bloodstream, transported to the lungs, and exhaled. The ratio of 13CO₂ to 12CO₂ in the breath is measured, and an increase in this ratio after urea ingestion indicates the presence of urease activity, suggesting an *H. pylori* infection.

Q2: What are the primary causes of a false-positive result in the **Urea-13C** breath test?

A false-positive result can occur due to several factors that lead to the breakdown of 13C-urea by sources other than *H. pylori* or that create an environment conducive to the growth of other urease-producing microorganisms. The main causes include:

- Presence of other urease-producing bacteria: Several bacterial species other than *H. pylori* that can colonize the oral cavity and stomach possess urease activity.[1][2][3][4][5] These include *Proteus mirabilis*, *Citrobacter freundii*, *Klebsiella pneumoniae*, *Enterobacter cloacae*, and *Staphylococcus aureus*. [1][3][5]
- Atrophic gastritis and achlorhydria: Atrophic gastritis can lead to a hypochlorhydric (low acid) or achlorhydric (no acid) stomach environment.[1][2][6][7] This reduction in acidity allows for the overgrowth of other urease-producing bacteria that would normally be inhibited by gastric acid.[4][7][8]
- Use of Proton Pump Inhibitors (PPIs): PPIs reduce gastric acid production, which can lead to a temporary suppression of *H. pylori* and create an environment where other urease-producing bacteria can flourish, potentially causing a false-positive result.[9] While more commonly associated with false-negative results, some studies have reported false positives with PPI use.[9]
- Contamination with oral flora: Saliva contains urease-producing bacteria. If the ¹³C-urea solution comes into contact with the oral mucosa for an extended period, these bacteria can hydrolyze the urea, leading to a false-positive result.[2]

Troubleshooting Guide for False-Positive Results

This guide provides a systematic approach to investigating the potential causes of a false-positive **Urea-13C** breath test result.

Step 1: Review Patient History and Concomitant Medications

- Question: Has the patient recently taken or is currently taking any medications, particularly proton pump inhibitors (PPIs) or antibiotics?
- Rationale: PPIs can alter the gastric environment, and while they are more commonly a cause of false negatives, they have been associated with false positives.[9] Antibiotics can suppress *H. pylori* levels, potentially leading to a false-negative result, but it is crucial to rule out any recent use.
- Recommendation: Discontinue PPIs for at least two weeks and antibiotics and bismuth compounds for at least four weeks before retesting.[2][10][11]

Step 2: Assess for Conditions Causing Gastric Hypochlorhydria

- Question: Does the patient have a history of atrophic gastritis or other conditions leading to reduced stomach acid?
- Rationale: Achlorhydria or hypochlorhydria allows for the colonization of the stomach by other urease-producing bacteria.[\[1\]](#)[\[2\]](#)[\[4\]](#)[\[8\]](#)
- Recommendation: If atrophic gastritis is suspected, consider alternative or complementary diagnostic methods such as histology or stool antigen testing.

Step 3: Evaluate the Pre-Test and Test Administration Protocol

- Question: Was the pre-test and test administration protocol strictly followed?
- Rationale: Improper patient preparation or test administration can lead to inaccurate results. This includes fasting, avoiding smoking, and proper ingestion of the urea capsule or solution. [\[10\]](#)[\[12\]](#)
- Recommendation: Ensure the patient has fasted for at least 4-6 hours and has not smoked for at least 2 hours before the test.[\[12\]](#) To minimize contact with oral flora, the ^{13}C -urea should be swallowed promptly, and for some test kits, ingestion through a straw is recommended.[\[2\]](#)

Step 4: Consider the Presence of Other Urease-Producing Organisms

- Question: Could there be colonization by urease-positive bacteria other than *H. pylori*?
- Rationale: Several bacterial species found in the oral cavity and stomach can produce urease.[\[1\]](#)[\[3\]](#)[\[4\]](#)[\[5\]](#)
- Recommendation: If a false positive is still suspected after addressing the above points, consider a follow-up with endoscopic biopsy and culture to identify the specific microorganisms present in the stomach.

Quantitative Data Summary

The following table summarizes quantitative data related to false-positive results in the **Urea-13C** breath test.

Factor	Finding	Study Population	Reference
Urease-producing bacteria	4 out of 102 patients (3.9%) had false-positive results due to the presence of urease-positive bacteria other than <i>H. pylori</i> .	Patients treated with a PPI and antibiotics for <i>H. pylori</i> eradication.	[1][3][5]
Proton Pump Inhibitors (PPIs)	False-positive results occurred in 37.5% of <i>H. pylori</i> -negative subjects within the first 10 days of PPI therapy.	<i>H. pylori</i> -negative subjects starting PPI therapy.	[9]
Atrophic Gastritis	All patients with a false-positive UBT result were also found to have atrophic gastritis.	Patients with false-positive UBT results.	[1][3][5]
"Occult" <i>H. pylori</i> Infection	In a study of a commercial test, a 17% false-positive rate was observed, with about 25% of these potentially being due to low-density "occult" infections missed by other tests.	Dyspeptic patients.	[13][14]

Experimental Protocols

Standard **Urea-13C** Breath Test Protocol

This protocol is a general guideline and may vary based on the specific test kit manufacturer.

1. Patient Preparation:

- The patient must fast for a minimum of 4-6 hours before the test. Drinking water is permissible.[\[12\]](#)
- The patient should not have taken any antibiotics or bismuth-containing products for at least 4 weeks prior to the test.[\[10\]](#)
- Proton pump inhibitors (PPIs) should be discontinued for at least 2 weeks before the test.[\[11\]](#)
- H2-receptor antagonists should be discontinued for at least 48 hours before the test.[\[11\]](#)
- The patient should not smoke for at least 2 hours before the test.[\[12\]](#)

2. Baseline Breath Sample Collection:

- The patient provides a baseline breath sample by blowing through a straw into a collection bag or tube until it is full.[\[11\]](#)

3. Administration of ^{13}C -Urea:

- The patient ingests a ^{13}C -urea tablet or solution. In some protocols, this is preceded by a drink of citric acid to slow gastric emptying and enhance the accuracy of the test.[\[7\]](#)[\[11\]](#)
- The patient should swallow the capsule or drink the solution promptly to minimize contact with the oral mucosa.[\[2\]](#)

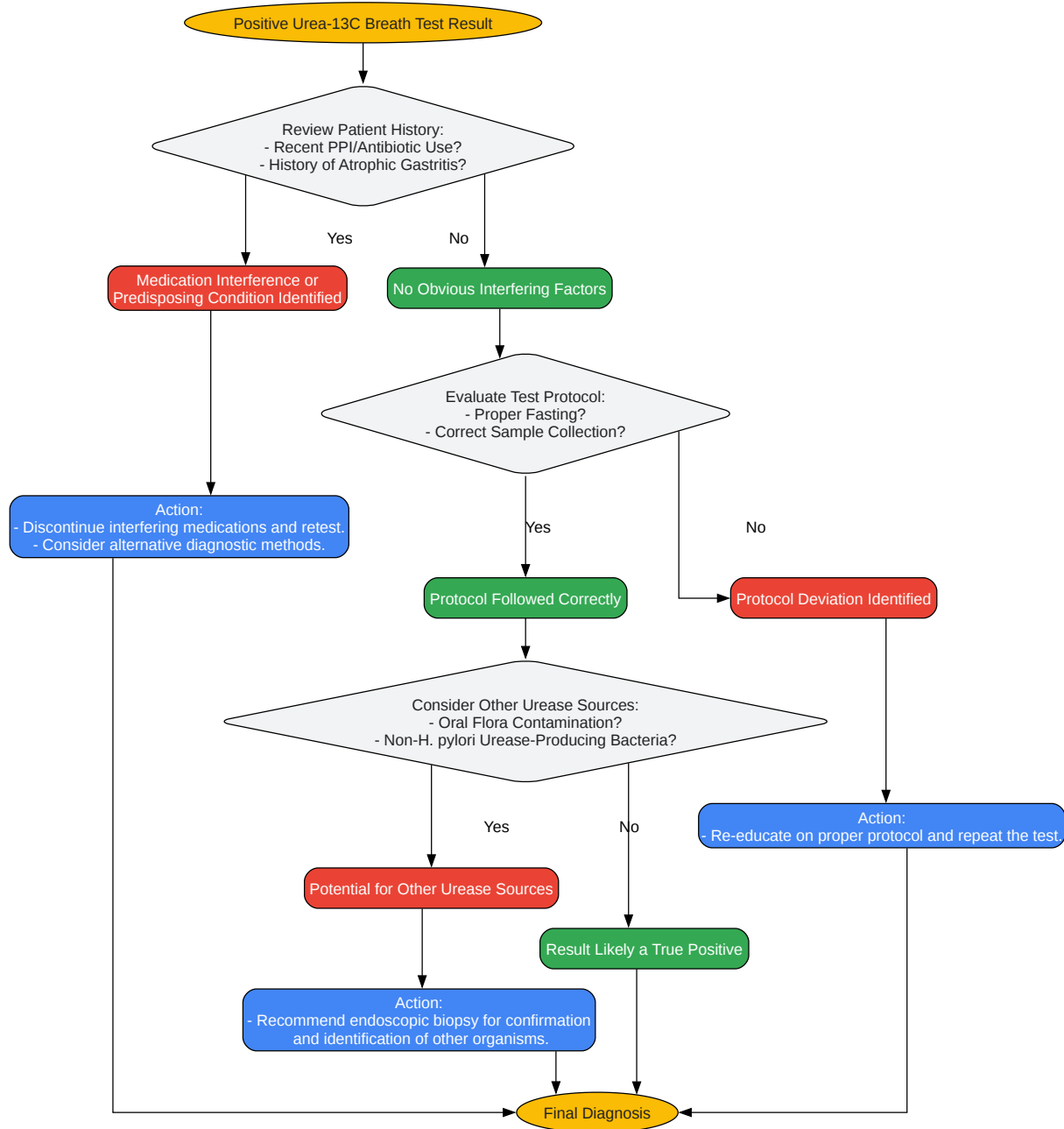
4. Post-Dose Breath Sample Collection:

- After a specified time, typically 15-30 minutes, a second breath sample is collected in the same manner as the baseline sample.[\[11\]](#)

5. Sample Analysis:

- The collected breath samples are analyzed using an infrared spectrophotometer or a gas chromatograph-mass spectrometer to determine the ratio of $^{13}\text{CO}_2$ to $^{12}\text{CO}_2$.
- The change in this ratio (delta over baseline) is calculated. A value above a predetermined cutoff point is considered a positive result.

Visualization



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Caption: Troubleshooting workflow for a positive **Urea-13C** breath test result.

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